

An In-depth Technical Guide to Rosaramicin: Chemical Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: Rosaramicin

Cat. No.: B1679535

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Introduction

Rosaramicin is a macrolide antibiotic produced by the bacterium *Micromonospora rosaria*.^[1]^[2] As a member of the macrolide class, it is characterized by a large macrocyclic lactone ring to which deoxy sugars are attached.^[3] **Rosaramicin** has demonstrated a broad spectrum of antibacterial activity, showing efficacy against various Gram-positive and some Gram-negative bacteria, as well as against organisms such as *Chlamydia trachomatis*, *Ureaplasma urealyticum*, and *Mycoplasma hominis*.^[3] Its mechanism of action involves the inhibition of bacterial protein synthesis, making it a subject of interest for researchers in infectious diseases and drug development.^[4] This guide provides a comprehensive overview of the chemical structure, physicochemical and biological properties, and key experimental methodologies related to **Rosaramicin**.

Chemical Structure and Identification

Rosaramicin is a 16-membered macrolide antibiotic.^[5]^[6] The gross structure of **Rosaramicin** has been elucidated through chemical and spectroscopic analysis.

Table 1: Chemical Identifiers for **Rosaramicin**

Identifier	Value
IUPAC Name	2-[(1S,2R,3R,7R,8S,9S,10R,12R,14E,16S)-9-[(2S,3R,4S,6R)-4-(dimethylamino)-3-hydroxy-6-methyloxan-2-yl]oxy-3-ethyl-7-hydroxy-2,8,12,16-tetramethyl-5,13-dioxo-4,17-dioxabicyclo[14.1.0]heptadec-14-en-10-yl]acetaldehyde
SMILES	<chem>CC[C@@H]1--INVALID-LINK--[C@H]2--INVALID-LINK--(O2)/C=C/C(=O)--INVALID-LINK--C--INVALID-LINK----INVALID-LINK----INVALID-LINK--C--INVALID-LINK--C(=O)O">C@@@HO[C@H]3--INVALID-LINK----INVALID-LINK--O[C@@H]3C">C@HN(C)C</chem>
InChI	InChI=1S/C31H51NO9/c1-9-25-20(5)29-31(6,41-29)12-10-23(34)17(2)14-21(11-13-33)28(19(4)24(35)16-26(36)39-25)40-30-27(37)22(32(7)8)15-18(3)38-30/h10,12-13,17-22,24-25,27-30,35,37H,9,11,14-16H2,1-8H3/b12-10+/t17-,18-,19+,20-,21+,22+,24-,25-,27-,28-,29+,30+,31+/m1/s1
InChIKey	IUPCWCLVECYZRV-JZMZINANSA-N
CAS Number	35834-26-5
PubChem CID	6537204

Physicochemical Properties

The physical and chemical characteristics of **Rosaramicin** are summarized in the table below.

Table 2: Physicochemical Properties of **Rosaramicin**

Property	Value	Source
Molecular Formula	C31H51NO9	PubChem
Molecular Weight	581.7 g/mol	PubChem
Melting Point	119-122 °C	ChemicalBook
Solubility	Methanol: 10 mg/mL (clear, light yellow)	ChemicalBook
pKa (basic)	8.79	PubChem
XLogP3	2.3	PubChem
Hydrogen Bond Donor Count	3	PubChem
Hydrogen Bond Acceptor Count	10	PubChem
Rotatable Bond Count	5	PubChem

Biological Properties and Antibacterial Spectrum

Rosaramicin exhibits bacteriostatic activity against a range of bacteria. Its primary mechanism of action is the inhibition of protein synthesis.

Mechanism of Action

Rosaramicin binds specifically to the 50S subunit of the bacterial ribosome.[4] This binding event interferes with the process of translation, thereby halting protein synthesis and inhibiting bacterial growth. The affinity of **Rosaramicin** for the E. coli ribosome is consistent with its minimum inhibitory concentrations.[4]

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